

An In-depth Technical Guide to 4-Ethylhexanal: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **4-ethylhexanal**. The information is intended to support research and development activities where this compound may be of interest.

Core Chemical and Physical Properties

Quantitative data for **4-ethylhexanal** are summarized in the table below, offering a clear comparison of its key physical and chemical characteristics.

Property	Value
Molecular Formula	C ₈ H ₁₆ O[1]
Molecular Weight	128.21 g/mol [1]
IUPAC Name	4-ethylhexanal[1]
SMILES	CCC(CC)CCC=O[1]
CAS Number	75718-13-7[1]
Boiling Point	163 °C at 760 mmHg
Density	0.809 g/cm ³
Flash Point	46.2 °C
Refractive Index	1.41

Chemical Structure and Identification

4-Ethylhexanal is a branched aliphatic aldehyde. Its structure consists of a hexanal backbone with an ethyl group substituted at the fourth carbon position.

Key Identifiers:

- InChI: InChI=1S/C8H16O/c1-3-8(4-2)6-5-7-9/h7-8H,3-6H2,1-2H3[1]
- InChIKey: YWUQLNKFOQQQJ-UHFFFAOYSA-N[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **4-ethylhexanal** are not widely published, the following sections provide representative methodologies based on standard organic chemistry techniques for similar aldehydes.

Synthesis of 4-Ethylhexanal via Crossed Aldol Condensation

This protocol outlines a plausible method for the synthesis of **4-ethylhexanal** through a crossed aldol condensation of propanal and butanal, followed by dehydration and hydrogenation. This approach is analogous to the industrial synthesis of the related compound, 2-ethylhexanal, from n-butyraldehyde.[2]

Materials:

- Propanal
- Butanal
- Sodium hydroxide (NaOH) or other suitable base
- Solvent (e.g., ethanol, water)
- Acid for neutralization (e.g., hydrochloric acid)
- Hydrogen gas (H₂)
- Hydrogenation catalyst (e.g., Palladium on carbon, Pd/C)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- **Reaction Setup:** A reaction flask equipped with a stirrer, dropping funnel, and a temperature controller is charged with a solution of sodium hydroxide in a mixture of ethanol and water. The flask is cooled in an ice bath.
- **Aldol Condensation:** A mixture of propanal and butanal is added dropwise to the cooled base solution with vigorous stirring. The temperature is maintained below 10 °C to control the reaction rate and minimize side reactions. After the addition is complete, the reaction mixture is allowed to stir for several hours at room temperature.
- **Workup and Dehydration:** The reaction is quenched by neutralization with dilute hydrochloric acid. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.

The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The resulting crude β -hydroxy aldehyde can be dehydrated by heating, often with a catalytic amount of acid, to yield 4-ethyl-2-hexenal.

- Hydrogenation: The crude 4-ethyl-2-hexenal is dissolved in a suitable solvent (e.g., ethanol) and transferred to a hydrogenation apparatus. The hydrogenation catalyst (e.g., 5% Pd/C) is added, and the mixture is subjected to a hydrogen atmosphere at a suitable pressure and temperature until the uptake of hydrogen ceases.
- Purification: The catalyst is removed by filtration, and the solvent is evaporated. The resulting crude **4-ethylhexanal** can be purified by fractional distillation under reduced pressure to obtain the final product.[3]

Analysis of 4-Ethylhexanal by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the qualitative and quantitative analysis of **4-ethylhexanal** in a sample matrix.

Instrumentation:

- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS)
- Capillary column suitable for volatile organic compounds (e.g., DB-5ms, HP-5ms)
- Autosampler (optional)

Materials:

- High-purity **4-ethylhexanal** standard
- High-purity solvent (e.g., hexane, dichloromethane) for sample and standard preparation
- Inert carrier gas (e.g., helium, nitrogen)

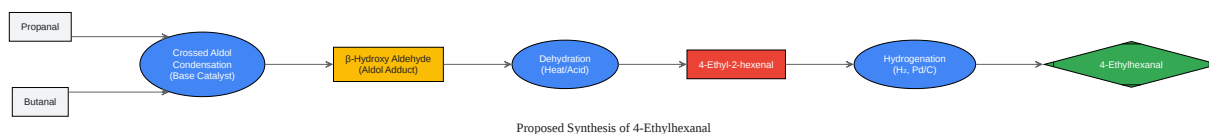
Procedure:

- Sample Preparation:
 - Standard Solutions: Prepare a stock solution of **4-ethylhexanal** in the chosen solvent. Create a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the analyte in the samples.
 - Sample Solutions: Accurately weigh or measure the sample and dilute it with a known volume of the solvent. If necessary, perform a liquid-liquid extraction or solid-phase microextraction (SPME) to isolate and concentrate the analyte.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
 - Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold: 5 minutes at 200 °C
 - MS Conditions (if applicable):
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 35-350
- Analysis:
 - Inject a fixed volume (e.g., 1 µL) of the prepared standards and samples into the GC-MS system.

- Qualitative Analysis: Identify **4-ethylhexanal** in the sample chromatograms by comparing its retention time and mass spectrum to that of the authentic standard.
- Quantitative Analysis: Construct a calibration curve by plotting the peak area of the **4-ethylhexanal** standard against its concentration. Determine the concentration of **4-ethylhexanal** in the samples by interpolating their peak areas on the calibration curve.[4][5][6]

Synthetic Pathway Visualization

The following diagram illustrates the proposed synthetic route to **4-ethylhexanal** via a crossed aldol condensation.



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Caption: Proposed synthesis of **4-ethylhexanal**.

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Phone: (601) 213-4426

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